

An In-depth Technical Guide to the Chemical Properties of Anhydrous Copper Sulfate

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Compound of Interest

Compound Name: Copper sulfate

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Anhydrous **copper sulfate** (CuSO_4) is a versatile inorganic compound with a wide range of applications in research and industry. Its unique chemical properties, particularly its hygroscopic nature and reactivity, make it a valuable reagent in various chemical processes. This technical guide provides a comprehensive overview of the core chemical properties of anhydrous **copper sulfate**, complete with quantitative data, detailed experimental protocols, and visualizations to facilitate a deeper understanding of its behavior.

Physical and Chemical Properties

Anhydrous **copper sulfate** is a white to off-white or pale gray powder.^{[1][2][3]} It is odorless and hygroscopic, readily absorbing moisture from the air.^{[4][5][6][7]} In contrast, the more commonly encountered pentahydrated form ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) is a vibrant blue crystalline solid.^{[1][2][3][8]} The transition between these two forms is a key characteristic of this compound.

Property	Value
Molar Mass	159.609 g/mol [2] [3]
Appearance	White to off-white/pale gray powder [1] [2] [3]
Density	3.6 g/cm ³ [2] [3]
Crystal Structure	Orthorhombic [2] [9]
Melting Point	Decomposes above 560°C [10]
Solubility in Water	See Table 2
Solubility in Other Solvents	Soluble in methanol; Insoluble in ethanol and acetone [1] [6] [9] [10]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	-769.98 kJ/mol [1]

Table 1: Physical and Chemical Properties of Anhydrous **Copper Sulfate**

Solubility Data

The solubility of anhydrous **copper sulfate** in water is temperature-dependent, increasing significantly with a rise in temperature.

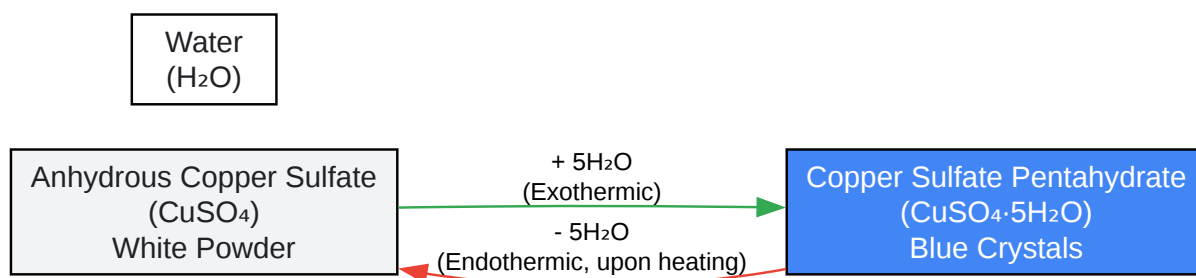
Temperature (°C)	Solubility (g/100 mL)
0	14.3[1]
10	17.2[1]
20	20.5[1]
25	22.3[1]
30	24.4[1]
40	28.7[1]
50	33.7[1]
60	39.5[1]
80	55.5[1]
100	75.4[1]

Table 2: Solubility of Anhydrous **Copper Sulfate** in Water at Various Temperatures

Key Chemical Reactions and Signaling Pathways

Hydration

The most characteristic reaction of anhydrous **copper sulfate** is its hydration. When exposed to water, it readily absorbs water molecules to form the blue pentahydrated copper(II) sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$). [8][11] This reaction is exothermic, releasing a noticeable amount of heat. [8][11] [12] The color change from white to blue is a result of the formation of the aquo complex $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$, where water molecules act as ligands to the copper(II) ion. [1][13]

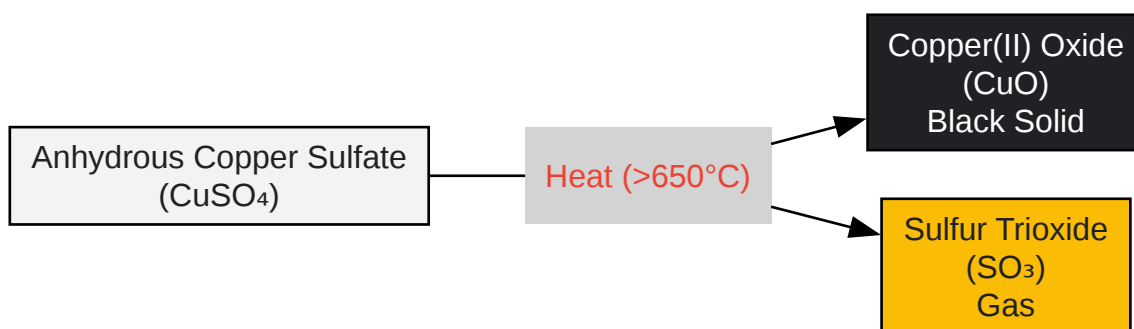


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Caption: Reversible hydration of anhydrous **copper sulfate**.

Thermal Decomposition

Upon strong heating, anhydrous **copper sulfate** decomposes. At approximately 650°C, it breaks down to form copper(II) oxide (CuO), a black solid, and sulfur trioxide (SO₃) gas.[1][2][14] The sulfur trioxide may further decompose at higher temperatures to sulfur dioxide (SO₂) and oxygen (O₂).[14]

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Caption: Thermal decomposition of anhydrous **copper sulfate**.

Reaction with Ammonia

In the presence of ammonia, copper(II) ions from dissolved **copper sulfate** form a deep blue complex ion, tetraamminecopper(II) ([Cu(NH₃)₄]²⁺). This reaction is often used in qualitative analysis to detect the presence of copper ions.

Experimental Protocols

Preparation of Anhydrous Copper Sulfate

Objective: To prepare anhydrous **copper sulfate** from **copper sulfate** pentahydrate.

Materials:

- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O) crystals

- Crucible
- Bunsen burner
- Tripod stand
- Pipeclay triangle
- Spatula
- Desiccator

Procedure:

- Weigh a clean, dry crucible.
- Add approximately 5 grams of copper(II) sulfate pentahydrate crystals to the crucible and weigh it again to determine the exact mass of the hydrate.
- Place the crucible on the pipeclay triangle supported by the tripod stand.
- Gently heat the crucible with the Bunsen burner. The blue crystals will start to lose water and turn white.^{[11][14]}
- Continue heating, occasionally stirring gently with a spatula, until all the blue color has disappeared and a fine white powder remains.^[11] Avoid strong heating, as this can cause the **copper sulfate** to decompose further.^[14]
- Turn off the Bunsen burner and allow the crucible to cool in a desiccator to prevent rehydration from atmospheric moisture.
- Once cooled, weigh the crucible containing the anhydrous **copper sulfate**.

Demonstration of Hygroscopic Properties

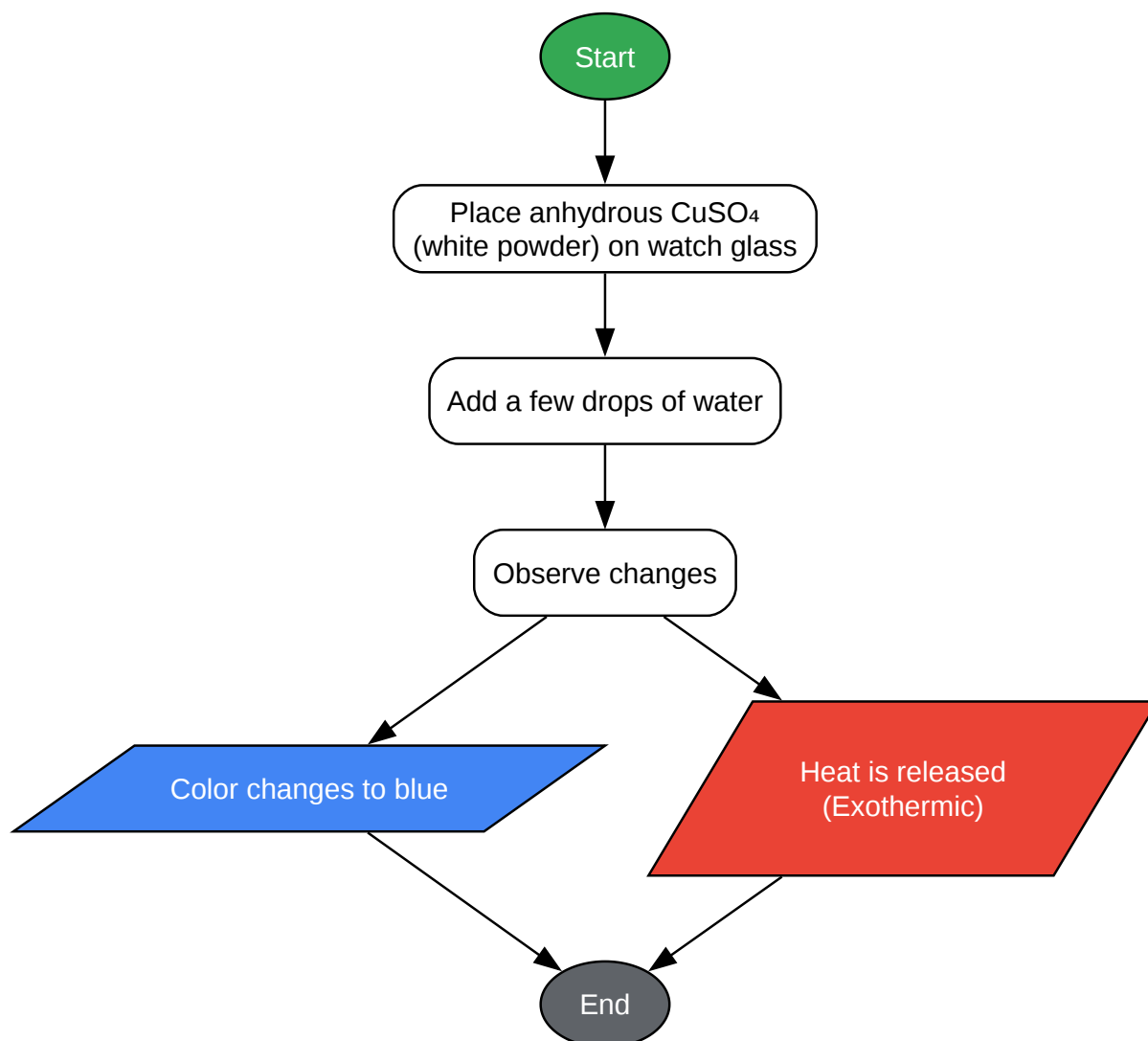
Objective: To demonstrate the hygroscopic nature of anhydrous **copper sulfate**.

Materials:

- Anhydrous **copper sulfate** powder
- Watch glass
- Spatula
- Water
- Dropper

Procedure:

- Place a small amount of anhydrous **copper sulfate** powder on a clean, dry watch glass. Observe its white color.
- Using a dropper, add a few drops of water to the powder.
- Observe the immediate color change from white to blue as the anhydrous **copper sulfate** becomes hydrated.^{[8][11]}
- Note the release of heat (exothermic reaction) by carefully feeling the underside of the watch glass.^{[8][11][12]}



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Caption: Workflow for demonstrating hygroscopic properties.

Thermal Decomposition of Anhydrous Copper Sulfate

Objective: To observe the thermal decomposition of anhydrous **copper sulfate**.

Materials:

- Anhydrous **copper sulfate** powder

- Hard glass test tube
- Bunsen burner
- Test tube holder
- Delivery tube
- Beaker with limewater (calcium hydroxide solution) - for optional gas testing

Procedure:

- Place a small amount of anhydrous **copper sulfate** in a hard glass test tube.
- Secure the test tube in a holder at an angle.
- Strongly heat the test tube using a Bunsen burner in a well-ventilated area or fume hood.
- Observe the white powder turning into a black solid, which is copper(II) oxide.[\[14\]](#)
- If a delivery tube is used to bubble the evolved gas through limewater, the limewater will not turn milky, indicating the absence of carbon dioxide. The pungent smell of sulfur oxides may be detected. Caution: The evolved gases (SO_2 and SO_3) are toxic and corrosive. This should be performed in a fume hood.

Enthalpy of Hydration

The enthalpy of hydration of anhydrous **copper sulfate** to its pentahydrated form can be determined experimentally by measuring the enthalpies of solution for both the anhydrous and pentahydrated salts. The dissolution of anhydrous **copper sulfate** in water is an exothermic process, while the dissolution of the pentahydrate is endothermic.

Enthalpy Change	Value (kJ/mol)
Enthalpy of solution of anhydrous CuSO_4	-66.5 [15]
Enthalpy of solution of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$	+11.7 [15]
Enthalpy of hydration of CuSO_4	-78.2 [15]

Table 3: Enthalpy Data for **Copper Sulfate** Hydration

The enthalpy of hydration is calculated as the difference between the enthalpy of solution of the anhydrous salt and the enthalpy of solution of the hydrated salt.

Conclusion

Anhydrous **copper sulfate** exhibits a distinct set of chemical properties that are of significant interest to researchers and professionals in various scientific fields. Its strong affinity for water, the visible color change upon hydration, and its thermal decomposition characteristics are fundamental to its utility in both qualitative and quantitative chemical applications. A thorough understanding of these properties, supported by precise experimental protocols and data, is crucial for its effective and safe use in the laboratory and in industrial processes.

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